

Application Note: Spectrophotometric Determination of Sulfathiazole in Pharmaceuticals

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Compound of Interest

Compound Name: Sulfathiazole

Cat. No.: B1682510

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Introduction

Sulfathiazole is a sulfonamide antibiotic that has been utilized in pharmaceutical formulations for its bacteriostatic activity. Accurate and reliable quantification of **sulfathiazole** in these formulations is crucial for ensuring product quality, safety, and efficacy. Spectrophotometry offers a simple, cost-effective, and rapid analytical approach for this purpose. This application note details various spectrophotometric methods for the determination of **sulfathiazole**, including diazotization-coupling reactions, Schiff's base formation, and oxidative coupling reactions.

Principle of Methods

Several chemical reactions can be employed to produce a colored product with **sulfathiazole**, the absorbance of which is proportional to the drug's concentration. The most common methods are:

- **Diazotization and Coupling Reaction:** This method involves the diazotization of the primary aromatic amine group of **sulfathiazole** with sodium nitrite in an acidic medium, followed by coupling with a chromogenic agent (e.g., aniline, 2,4-dinitrophenylhydrazine) in an alkaline medium to form a stable and colored azo dye.^{[1][2][3]}

- **Schiff's Base Formation:** This technique is based on the condensation reaction between the primary amino group of **sulfathiazole** and an aldehyde, such as p-dimethylaminobenzaldehyde (p-DMAB), to form a yellow-colored Schiff's base.[4]
- **Oxidative Coupling Reaction:** In this approach, a phenolic compound like pyrocatechol is oxidized by an oxidizing agent (e.g., sodium hypochlorite or potassium periodate), and the oxidized product then couples with **sulfathiazole** to form a colored complex.[1][5]

Experimental Protocols

This section provides a detailed protocol for the determination of **sulfathiazole** using the diazotization and coupling reaction with aniline.

Materials and Reagents

- **Sulfathiazole** reference standard
- Sodium nitrite (NaNO_2) solution (1% w/v)
- Hydrochloric acid (HCl), concentrated
- Aniline solution (10% v/v in methanol/water)
- Methanol
- Chloroform
- Sodium hydroxide (NaOH)
- Distilled or deionized water
- Pharmaceutical formulation containing **sulfathiazole**

Equipment

- UV-Vis Spectrophotometer
- Volumetric flasks

- Pipettes
- Beakers
- pH meter

Preparation of Standard and Sample Solutions

- Standard **Sulfathiazole** Solution (100 µg/mL): Accurately weigh 10 mg of **sulfathiazole** reference standard and dissolve it in a small amount of distilled water in a 100 mL volumetric flask. Bring the volume up to the mark with distilled water.[\[4\]](#)
- Sample Solution: Weigh and finely powder a representative number of tablets. An amount of powder equivalent to 10 mg of **sulfathiazole** is dissolved in distilled water in a 100 mL volumetric flask. The solution is sonicated, filtered if necessary, and the volume is made up to the mark with distilled water.

Protocol for Diazotization and Coupling Reaction with Aniline

- Into a series of 25 mL volumetric flasks, pipette aliquots of the standard **sulfathiazole** solution to obtain a concentration range suitable for creating a calibration curve.
- Add 1.0 mL of hydrochloric acid to each flask.
- Add 1.0 mL of 1% sodium nitrite solution and mix well. Allow the reaction to proceed for 3 minutes for the diazotization to complete.
- Add 2.0 mL of 10% aniline solution and mix thoroughly. A colored complex will form.
- Dilute the solution to the 25 mL mark with distilled water.
- Allow the solution to stand for 10 minutes to ensure complete color development.
- Measure the absorbance of the resulting orange-colored solution at the wavelength of maximum absorption (λ_{max}) of 480 nm against a reagent blank prepared in the same manner but without the **sulfathiazole** standard.[\[1\]](#)[\[2\]](#)

- For the sample solution, an appropriate aliquot is taken and treated in the same way as the standards.
- The concentration of **sulfathiazole** in the sample is determined from the calibration curve.

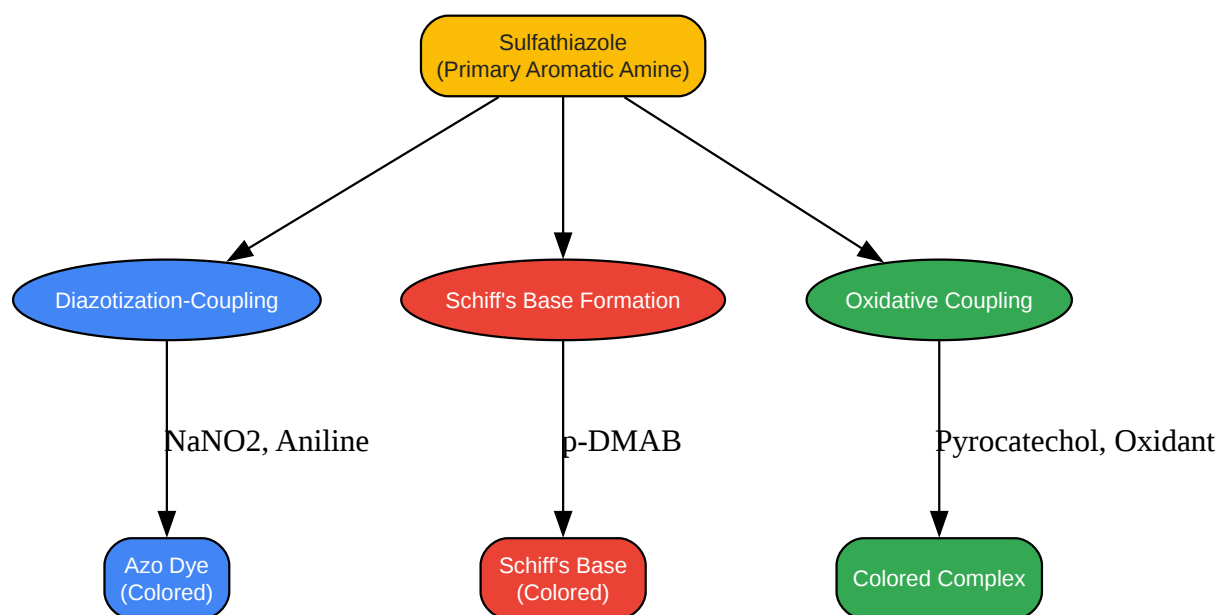
Data Presentation

The following table summarizes the quantitative data from various spectrophotometric methods for the determination of **sulfathiazole**.

Method	Reagent (s)	λ_{max} (nm)	Linearity Range ($\mu\text{g/mL}$)	Molar Absorptivity ($\text{L}\cdot\text{mol}^{-1}\cdot\text{cm}^{-1}$)	LOD ($\mu\text{g/mL}$)	LOQ ($\mu\text{g/mL}$)	Average Recovery (%)
Diazotization-Coupling	Aniline, NaNO_2 , HCl	480	Not Specified	Not Specified	0.23 ppm	0.48 ppm	Not Specified
Oxidative Coupling	Pyrocatechol, Sodium Hypochlorite, HCl	550	2-24	0.69×10^4	Not Specified	Not Specified	Not Specified
Schiff's Base Formation	p-dimethylaminobenzaldehyde (p-DMAB)	451	2-24	11259	0.1534	Not Specified	99.925
Oxidative Coupling	2,4-dinitrophenylhydrazine (2,4-DNPH), Potassium Periodate	492	2.0-28.0	1.1437×10^4	0.1274	Not Specified	>100.38
Oxidative Coupling	Pyrocatechol, Potassium Periodate, HCl	550	2-24	0.6944×10^4	0.0618	0.2061	Not Specified

Visualizations

Experimental Workflow for Diazotization-Coupling Method



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Caption: Methods for **sulfathiazole** determination.

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